

Technical Guide: Structure and Utility of 1-Azido-2-hydroxy-3-tosyloxypropane

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Compound of Interest

Compound Name: 1-Azido-2-hydroxy-3-tosyloxypropane

CAS No.: 168431-73-0

Cat. No.: B069056

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Executive Summary

1-Azido-2-hydroxy-3-tosyloxypropane is a high-value bifunctional linker utilized primarily in the synthesis of phospholipids, functionalized hydrogels, and proteolysis-targeting chimeras (PROTACs). Its structural uniqueness lies in its orthogonal reactivity: it possesses an electrophilic tosylate group (

susceptible), a nucleophilic/bioorthogonal azide group (Click chemistry ready), and a secondary hydroxyl group (modulatable solubility/stereocenter).

This guide deconstructs the molecule's architecture, details a high-fidelity synthetic protocol favoring the "Diol Route" to ensure stability, and outlines its critical role in modern drug delivery systems.

Part 1: Structural Anatomy & Stereochemistry

Chemical Architecture

The molecule (

) is built upon a three-carbon propane backbone. Its stability and reactivity are defined by the spatial arrangement of its three functional "warheads."

- C1 Position (Azide -

): A bioorthogonal handle. It is chemically inert to most biological conditions but highly reactive toward alkynes (CuAAC reaction) or strained cyclooctynes (SPAAC).

- C2 Position (Hydroxyl -

): A chiral center. In drug development, the stereochemistry here (

or

) often dictates the biological activity of the final conjugate (e.g., in chiral phospholipids).

- C3 Position (Tosylate -

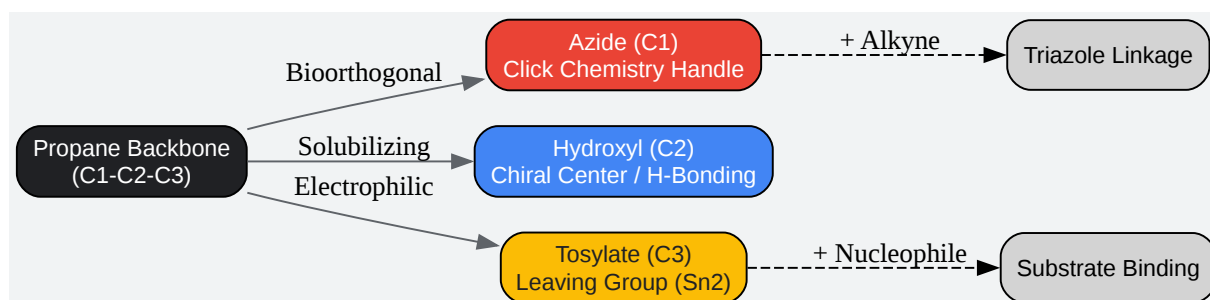
): An excellent leaving group (

-toluenesulfonate). It activates the carbon for nucleophilic attack by amines, thiols, or carboxylates.

Stereochemical Considerations

The molecule is typically derived from chiral precursors like Solketal or Glycidol.

- (2S)-Isomer: Derived from (S)-Glycidol; often used to mimic natural lipid stereochemistry.
- (2R)-Isomer: Used for non-natural analogs to probe receptor stereoselectivity.



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Figure 1: Functional decomposition of **1-Azido-2-hydroxy-3-tosyloxypropane** showing orthogonal reactive sites.

Part 2: Synthetic Pathways & Mechanistic Insight

The Stability Paradox

A common misconception is synthesizing this molecule directly from Glycidyl Tosylate using Sodium Azide.

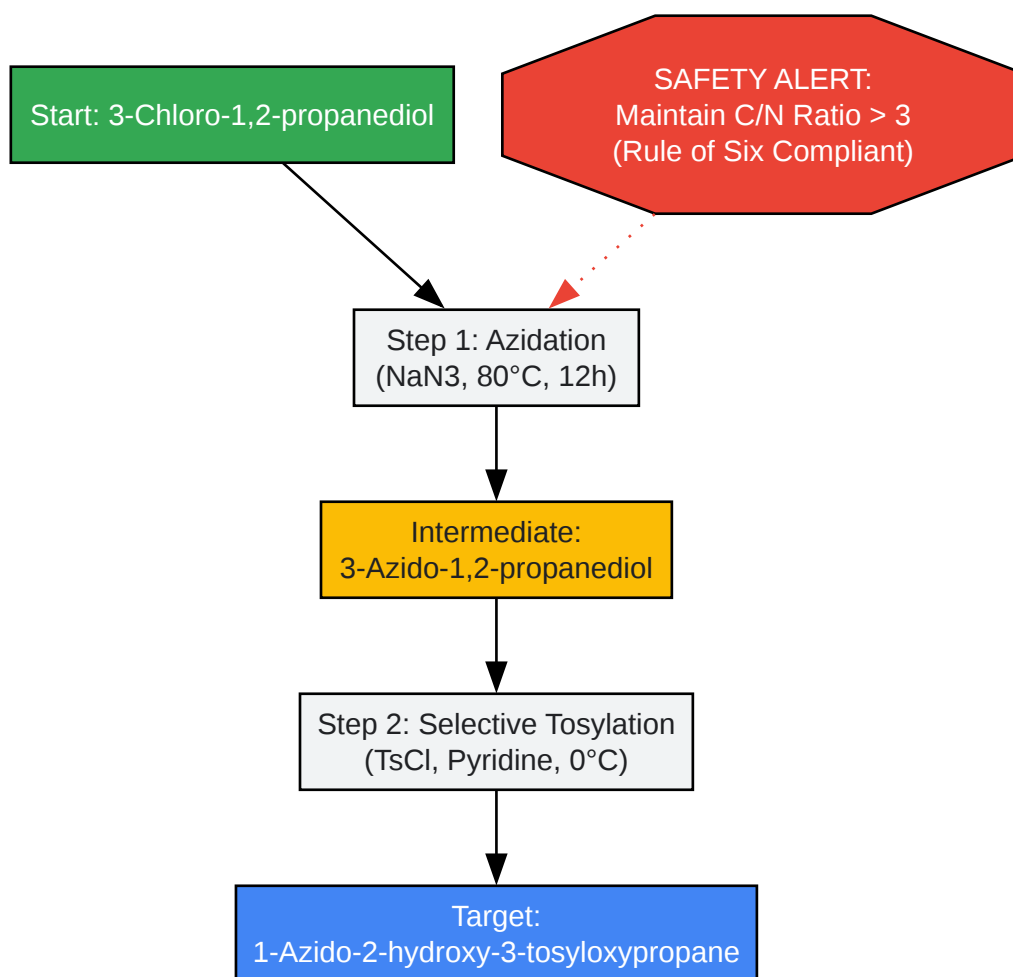
- The Trap: Nucleophilic attack of azide ([N-]=[N+]=[N-]) on glycidyl tosylate often leads to Glycidyl Azide (via direct displacement of OTs) or polymerization.
- The Solution (The Diol Route): A stepwise approach starting from 3-chloro-1,2-propanediol. This route guarantees the retention of the tosyl group by introducing it last or selectively on the primary alcohol.

Recommended Protocol: The Selective Tosylation Route

This protocol utilizes the difference in steric hindrance between the primary (C3) and secondary (C2) hydroxyl groups of 3-azido-1,2-propanediol.

Reaction Scheme:

- Precursor: 3-Azido-1,2-propanediol (Synthesized from epichlorohydrin or 3-chloro-1,2-propanediol).
- Reagent:
-Toluenesulfonyl chloride (TsCl).
- Catalyst/Base: Dibutyltin oxide ([(C4H9)2Sn]2O) or Pyridine/DCM.
- Mechanism: Selective activation of the primary alcohol.



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Figure 2: Step-by-step synthetic pathway prioritizing regioselectivity and safety.

Part 3: Experimental Protocol

Safety Note: While this molecule satisfies the "Rule of Six" (10 Carbons vs 3 Nitrogens), sodium azide is acutely toxic and potentially explosive. Perform all reactions behind a blast shield.

Materials

- 3-Azido-1,2-propanediol (10 mmol)
- -Toluenesulfonyl chloride (11 mmol, recrystallized)
- Anhydrous Pyridine (Solvent/Base)

- Dichloromethane (DCM) for extraction

Step-by-Step Methodology

- Preparation: Dissolve 3-azido-1,2-propanediol (1.17 g, 10 mmol) in anhydrous pyridine (10 mL) in a flame-dried round-bottom flask under Argon.
- Addition: Cool the solution to 0°C. Add TsCl (2.1 g, 11 mmol) portion-wise over 30 minutes. Rationale: Slow addition prevents exotherms and improves regioselectivity for the primary alcohol.
- Reaction: Stir at 0°C for 4 hours, then allow to warm to room temperature overnight. Monitor via TLC (Hexane:EtOAc 1:1). The monotosylated product will appear as a distinct spot ().
- Workup:
 - Dilute with DCM (50 mL).
 - Wash with 1M HCl (mL) to remove pyridine.
 - Wash with Sat. and Brine.
 - Dry over and concentrate in vacuo (Do not exceed 40°C bath temp).
- Purification: Flash column chromatography (Silica gel, Gradient 10-30% EtOAc in Hexane).

Analytical Characterization Data (Expected)

Technique	Feature	Expected Signal
IR Spectroscopy	Azide Stretch	Strong peak at $\sim 2100\text{ cm}^{-1}$
Sulfonate Stretch	Peaks at $\sim 1360\text{ cm}^{-1}$ (asymmetric) and $\sim 1170\text{ cm}^{-1}$ (symmetric)	
Hydroxyl Stretch	Broad band at $3400\text{--}3500\text{ cm}^{-1}$	
$^1\text{H NMR (CDCl}_3\text{)}$	Aromatic Ring	7.8 (d, 2H), 7.3 (d, 2H)
Methyl (Tosyl)	2.45 (s, 3H)	
CH ₂ -OTs	4.0–4.1 (m, 2H)	
CH-OH	3.9 (m, 1H)	
CH ₂ -N ₃	3.3–3.4 (m, 2H)	

Part 4: Applications in Drug Development

Phospholipid Mimetics

This molecule serves as the "glycerol backbone" for synthetic lipids.

- Workflow: The tosylate is displaced by a long-chain fatty acid or amine (Tail 1), and the hydroxyl is esterified with a second fatty acid (Tail 2). The azide remains available to "click" onto polar headgroups or drug payloads.

PROTAC Linker Synthesis

In Proteolysis Targeting Chimeras (PROTACs), linker length and composition are critical.

- Utility: This molecule introduces a rigid, chiral 3-carbon spacer that can be further extended via the azide group using PEG-alkynes.

Clickable Hydrogels

Used to functionalize PEG-based hydrogels. The tosylate binds to the polymer network (via nucleophilic substitution), leaving the azide exposed on the surface for cell-adhesion peptide attachment.

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